

Application Notes and Protocols for Fabricating 2D-3D Heterostructured Perovskites with Butylammonium

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Compound of Interest

Compound Name: *sec-Butylammonium chloride*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Hybrid organic-inorganic perovskites have demonstrated remarkable potential in optoelectronic applications, particularly in photovoltaics. However, the long-term stability of traditional 3D perovskites remains a significant challenge, hindering their commercial viability. The formation of 2D-3D heterostructures by incorporating bulky organic cations, such as n-butylammonium (BA), has emerged as a highly effective strategy to enhance both the efficiency and stability of perovskite devices.^{[1][2]} The butylammonium cations act as spacers, forming Ruddlesden-Popper phase 2D perovskite layers that can passivate the surface of the 3D perovskite, reduce defects, and protect it from environmental degradation.^{[3][4]}

These application notes provide detailed protocols for the fabrication of 2D-3D heterostructured perovskites using butylammonium iodide (BAI), summarizing key quantitative data and offering visual guides to the experimental workflows.

Data Presentation

The incorporation of butylammonium-based 2D layers has a significant impact on the performance and stability of perovskite solar cells. The following tables summarize key performance metrics from various studies.

Table 1: Performance of 2D-3D Heterostructured Perovskite Solar Cells

3D Perovskite Composition	Butylammonium Source	Fabrication Method	Power Conversion Efficiency (PCE)	Enhanced Stability	Reference
FA0.83Cs0.17Pb(IyBr1-y)3	n-butylammonium cations	One-step solution processing	17.5 ± 1.3% (1.61 eV bandgap)	80% of initial PCE after 1,000h in air	[1] [2]
CH3NH3PbI3 (MAPbI3)	n-butylammonium iodide (BAI)	Sequential deposition	18%	Significantly improved long-term stability	[5]
CsPbI3	n-butylammonium iodide (BAI)	Ambient-printed with BAI treatment	20.33%	Improved charge transport and stability	[6]
MAPbI3	Butylammonium iodide (BAI) in THF	Annealing-free spin coating	Increased open-circuit voltage	Improved durability	[7]

Table 2: Impact of Butylammonium Passivation on Perovskite Film Properties

Property	Pristine 3D MAPbI ₃	BAI- Passivated 3D MAPbI ₃	2D-BA ₂ PbI ₄ Capped 3D MAPbI ₃	Reference
Work Function Decrease (eV)	-	0.158	0.173	[7]
Conduction Band Minimum (eV)	~3.84	~3.55	~3.44	[7]
Adsorption Energy at MA vacancy (eV)	-5.519 (for MA+)	-5.925 (for BA+)	-	[7]

Experimental Protocols

The following are detailed methodologies for fabricating 2D-3D heterostructured perovskite films.

Protocol 1: One-Step Solution Processing for 2D-3D Heterostructures

This method involves adding the butylammonium salt directly into the 3D perovskite precursor solution.

Materials:

- Formamidinium iodide (FAI)
- Cesium iodide (CsI)
- Lead iodide (PbI₂)
- Lead bromide (PbBr₂)
- n-butylammonium iodide (BAI)
- Anhydrous dimethylformamide (DMF)

- Anhydrous dimethyl sulfoxide (DMSO)
- Chlorobenzene (antisolvent)
- ITO-coated glass substrates

Procedure:

- Substrate Preparation: Clean ITO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each. Dry the substrates with a nitrogen gun and treat with UV-ozone for 15 minutes.
- Precursor Solution Preparation:
 - Prepare a mixed-cation, mixed-halide 3D perovskite precursor solution. For a $\text{FA}_{0.83}\text{Cs}_{0.17}\text{Pb}(\text{IyBr}_{1-y})_3$ composition, dissolve FAI, PbI_2 , CsI, and PbBr_2 in a mixed solvent of DMF:DMSO (e.g., 4:1 v/v).
 - Prepare a stock solution of BAI in DMF.
 - Add a specific volume of the BAI stock solution to the 3D perovskite precursor solution to achieve the desired molar ratio of BA cations. The optimal amount of BAI needs to be determined experimentally.[\[1\]](#)
- Film Deposition:
 - Spin-coat an electron transport layer (e.g., SnO_2) onto the prepared ITO substrates and anneal.
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Spin-coat the 2D-3D perovskite precursor solution onto the electron transport layer. A typical two-step spin-coating program is 1000 rpm for 10s followed by 4000-6000 rpm for 30s.
 - During the second step of spin-coating, dispense an antisolvent (e.g., chlorobenzene) onto the spinning substrate.

- **Annealing:** Anneal the perovskite film on a hotplate. A typical annealing temperature is 100-150°C for 10-60 minutes.
- **Device Completion:** Deposit a hole transport layer (e.g., Spiro-OMeTAD) and a metal back contact (e.g., gold or silver) via spin-coating and thermal evaporation, respectively.

Protocol 2: Sequential Deposition for 2D Capping Layer Formation

This method involves forming the 3D perovskite film first, followed by a surface treatment with a butylammonium salt solution.

Materials:

- Lead iodide (PbI₂)
- Methylammonium iodide (MAI)
- n-butylammonium iodide (BAI)
- Anhydrous N,N-dimethylformamide (DMF)
- Anhydrous isopropanol (IPA)
- Substrates with an electron transport layer

Procedure:

- **PbI₂ Deposition:**
 - Dissolve PbI₂ in DMF (e.g., 1 M solution).
 - Spin-coat the PbI₂ solution onto the substrate and anneal at a moderate temperature (e.g., 70°C) for a few minutes to remove the solvent.
- **Conversion to 3D Perovskite:**
 - Prepare a solution of MAI in IPA (e.g., 10 mg/mL).

- Immerse the PbI_2 -coated substrate in the MAI solution or spin-coat the MAI solution onto the PbI_2 film.
- Anneal the film at 100-150°C to form the 3D MAPbI_3 perovskite.
- 2D Capping Layer Formation:
 - Prepare a dilute solution of BAI in IPA (e.g., 1-5 mg/mL).
 - Spin-coat the BAI solution onto the cooled 3D perovskite film.
 - Anneal the film again, typically at a lower temperature (e.g., 100°C) for a short duration (e.g., 5-10 minutes) to promote the formation of the 2D BA_2PbI_4 capping layer.

Protocol 3: Annealing-Free Fabrication using Tetrahydrofuran (THF)

This protocol leverages solvent properties to achieve surface passivation and 2D layer formation without a final high-temperature annealing step.[\[3\]](#)[\[7\]](#)

Materials:

- Methylammonium lead iodide (MAPbI_3) single crystal or pre-synthesized powder
- n-butylammonium iodide (BAI)
- Tetrahydrofuran (THF)
- Substrates

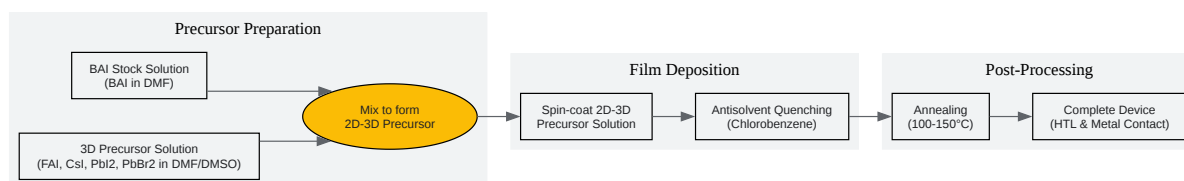
Procedure:

- Precursor "Solution" Preparation:
 - THF is a poor solvent for MAPbI_3 but readily dissolves BAI.
 - Create a saturated or near-saturated solution of MAPbI_3 in a suitable solvent, or use a pre-synthesized single crystal.

- Prepare a separate solution of BAI in THF.
- Film Deposition:
 - For a single-crystal-based film, a solution of BAI in THF can be drop-casted or spin-coated onto the surface of the MAPbI₃ crystal.[7]
 - Alternatively, for a polycrystalline film, prepare a precursor ink by mixing MAPbI₃ powder with a solution of BAI in THF.
 - Spin-coat the precursor ink onto the substrate. The BAI will be in solution while the MAPbI₃ remains largely as solid particles. The THF facilitates the surface interaction and formation of the 2D layer.
- Drying: Allow the film to dry at room temperature or with gentle heating (e.g., < 70°C) to remove the THF. No high-temperature annealing is required.

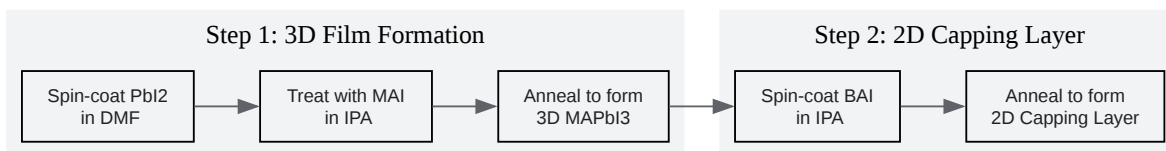
Visualizations

Experimental Workflows



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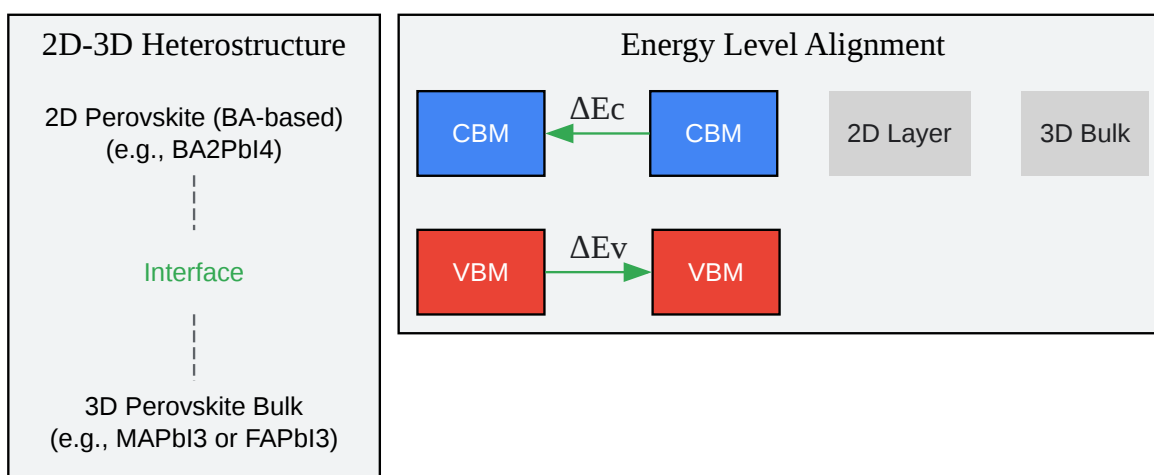
Caption: Workflow for one-step fabrication of 2D-3D perovskites.



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Caption: Workflow for sequential deposition of 2D on 3D perovskites.

Structure and Energy Level Diagram



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Caption: Schematic of the 2D-3D heterostructure and energy levels.

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